

Verifying the Molecular Weight of 2-Methoxydodecane: A Comparative Guide

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Compound of Interest		
Compound Name:	2-Methoxydodecane	
Cat. No.:	B15425560	Get Quote

This guide provides a comprehensive comparison of the theoretical and experimentally determined molecular weight of **2-Methoxydodecane**. It is intended for researchers, scientists, and drug development professionals who require accurate molecular weight verification for this compound.

Molecular Formula and Structure

2-Methoxydodecane is an ether with the molecular formula C₁₃H₂₈O. Its structure consists of a dodecane backbone with a methoxy group attached to the second carbon atom.

Comparison of Molecular Weight Data

The molecular weight of a compound can be determined theoretically from its molecular formula and the atomic weights of its constituent elements, or it can be measured experimentally using analytical techniques such as mass spectrometry.

Data Type	Molecular Weight (g/mol)	Source
Theoretical	200.36	Calculated
Computed	200.36	PubChem[1]

Theoretical Calculation:

The theoretical molecular weight is calculated as follows:



- (Number of Carbon atoms × Atomic weight of Carbon) + (Number of Hydrogen atoms × Atomic weight of Hydrogen) + (Number of Oxygen atoms × Atomic weight of Oxygen)
- (13 × 12.011) + (28 × 1.008) + (1 × 15.999) = 200.366 g/mol

As of the latest search, specific experimental data for the molecular weight of **2-Methoxydodecane** was not readily available in the public domain. The computed value from databases like PubChem aligns with the theoretical calculation.

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

This section outlines a detailed protocol for the experimental determination of the molecular weight of **2-Methoxydodecane** using Liquid Chromatography-Mass Spectrometry (LC-MS).

Objective

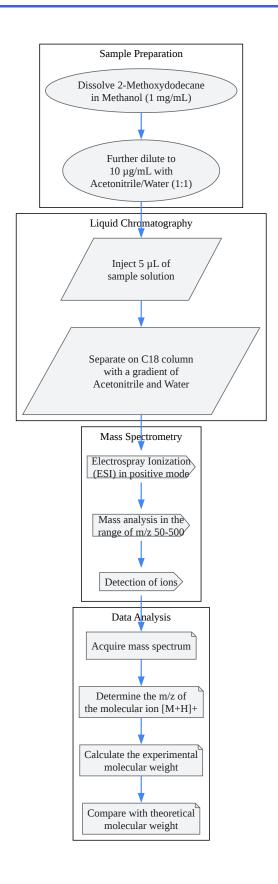
To experimentally verify the molecular weight of a **2-Methoxydodecane** sample.

Materials and Instrumentation

- Sample: 2-Methoxydodecane, analytical standard
- Solvents: HPLC-grade acetonitrile, water, and methanol
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a liquid chromatography system.

Experimental Workflow





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Caption: Workflow for Molecular Weight Verification of **2-Methoxydodecane** using LC-MS.



Detailed Steps:

- · Sample Preparation:
 - Prepare a stock solution of 2-Methoxydodecane at a concentration of 1 mg/mL in methanol.
 - \circ From the stock solution, prepare a working solution of 10 μ g/mL by diluting with a 1:1 mixture of acetonitrile and water.
- Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μm particle size).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: Start with 50% B, increase to 95% B over 5 minutes, hold for 2 minutes, and then return to initial conditions for equilibration.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μL.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 °C.
 - Desolvation Temperature: 350 °C.
 - Mass Range: m/z 50 500.
 - Data Acquisition: Full scan mode.



- Data Analysis:
 - Identify the peak corresponding to 2-Methoxydodecane in the total ion chromatogram.
 - Extract the mass spectrum for this peak.
 - Determine the mass-to-charge ratio (m/z) of the protonated molecule, [M+H]+.
 - Calculate the experimental molecular weight by subtracting the mass of a proton (1.007 g/mol) from the observed m/z value.
 - Compare the experimentally determined molecular weight with the theoretical molecular weight. A high-resolution instrument should provide a mass accuracy of within 5 ppm.

This comprehensive approach ensures accurate and reliable verification of the molecular weight of **2-Methoxydodecane**, which is a critical parameter for its use in research and development.

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References

- 1. Dodecane, 1-methoxy- | C13H28O | CID 77032 PubChem [pubchem.ncbi.nlm.nih.gov]
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